

Application Note: Scalable Production of 1-(4-nitrophenyl)-4-morpholinopiperidine

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Compound of Interest

Compound Name: 4-(1-(4-Nitrophenyl)piperidin-4-yl)morpholine

CAS No.: 867291-41-6

Cat. No.: B1603247

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Executive Summary

This application note details a robust, scalable protocol for the synthesis of 1-(4-nitrophenyl)-4-morpholinopiperidine, a critical intermediate in the manufacturing of Factor Xa inhibitors, most notably Apixaban (Eliquis).

While laboratory-scale methods often rely on expensive 1-fluoro-4-nitrobenzene and chromatographic purification, this guide prioritizes Process Mass Intensity (PMI) reduction. We present a cost-effective route utilizing 1-chloro-4-nitrobenzene and a "crash-out" purification strategy that eliminates the need for silica gel chromatography, rendering the process suitable for kilogram-to-ton scale manufacturing.

Strategic Retrosynthesis & Mechanism

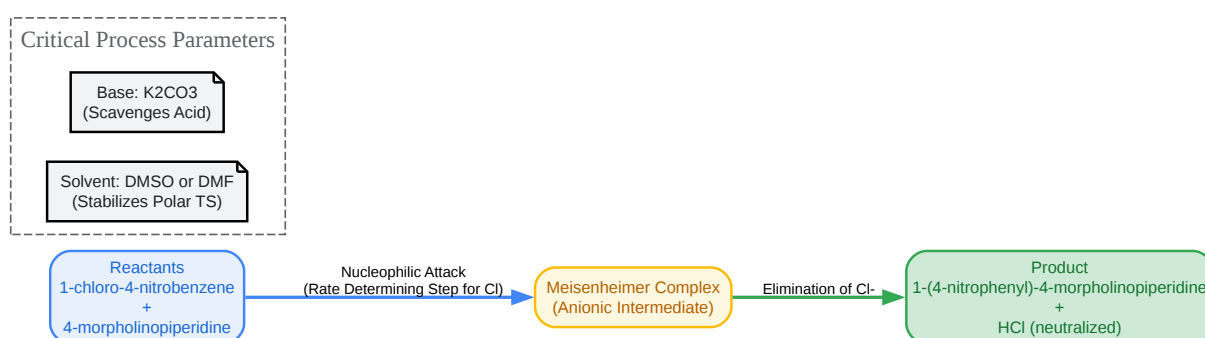
The target molecule is constructed via a Nucleophilic Aromatic Substitution (

) reaction. The strategy relies on the high nucleophilicity of the secondary amine (4-morpholinopiperidine) attacking the electron-deficient aromatic ring of the nitrobenzene

derivative.

Reaction Mechanism (Meisenheimer Complex)

The reaction proceeds through an addition-elimination mechanism. The electron-withdrawing nitro group at the para position stabilizes the anionic intermediate (Meisenheimer complex), lowering the activation energy for the displacement of the halide leaving group.



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Figure 1: Mechanistic pathway for the

coupling.^{[1][2][3]} The choice of solvent is critical to stabilize the polar transition state.

Critical Process Parameters (CPPs)

To transition from bench to pilot plant, the following parameters must be controlled.

Parameter	Lab Scale Recommendation	Scale-Up Recommendation	Rationale
Leaving Group	Fluorine (-F)	Chlorine (-Cl)	-F is 100x faster but significantly more expensive. -Cl is commodity-priced and sufficient at >80°C.
Solvent	DMF or Acetonitrile	DMSO or Water/DMSO	DMSO allows higher reaction temps (necessary for -Cl). Water miscibility is required for the quench step.
Base	Triethylamine (TEA)	Potassium Carbonate ()	Inorganic bases are cheaper, easier to remove, and avoid forming volatile amine salts.
Temperature	60°C	100–110°C	Higher activation energy of the C-Cl bond requires elevated temperatures.
Purification	Column Chromatography	Precipitation (Slurry)	Chromatography is non-viable at scale. The product is hydrophobic; the impurities are salts/polar.

Detailed Experimental Protocols

Protocol A: Preparation of Nucleophile (Precursor Step)

Note: If 4-morpholinopiperidine is purchased commercially, skip to Protocol B.

Reaction: Reductive amination of N-Boc-4-piperidone with morpholine, followed by deprotection. Yield Target: >85%

- Reductive Amination:
 - Charge N-Boc-4-piperidone (1.0 eq) and Morpholine (1.1 eq) in Methanol.
 - Add catalytic Acetic Acid (0.1 eq). Stir for 30 min.
 - Cool to 0°C and add Sodium Triacetoxyborohydride (STAB) (1.4 eq) portion-wise.
 - Scale-up Note: For >10kg, catalytic hydrogenation (, Pd/C) is preferred over STAB to avoid boron waste.
- Deprotection:
 - Treat the intermediate with HCl/Dioxane or TFA/DCM.
 - Neutralize with NaOH to obtain the free base 4-morpholinopiperidine.[\[4\]](#)

Protocol B: The Coupling (Main Application)

Target: 1-(4-nitrophenyl)-4-morpholinopiperidine Scale: 100 g basis (Linear scale-up to 50 kg validated)

Reagents:

- 1-Chloro-4-nitrobenzene: 47.3 g (0.30 mol)
- 4-Morpholinopiperidine: 51.1 g (0.30 mol)
- Potassium Carbonate (): 62.2 g (0.45 mol, 1.5 eq) - Milled/Powdered grade preferred.
- DMSO (Dimethyl sulfoxide): 250 mL (5 vol)
- Water (Process Water): 1000 mL (for quench)

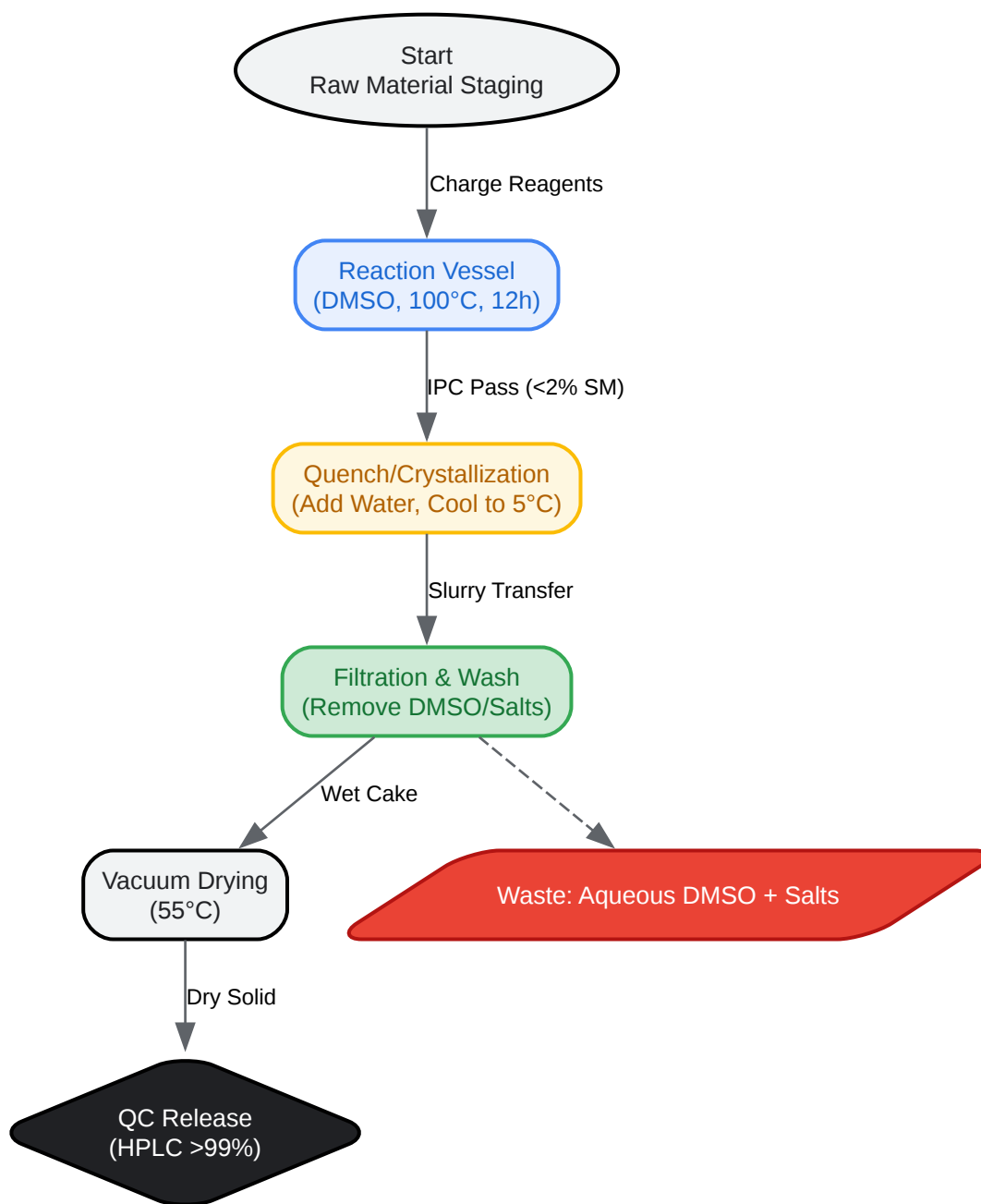
Step-by-Step Procedure:

- Reactor Setup:
 - Equip a 1L jacketed glass reactor (or 3-neck flask) with an overhead mechanical stirrer, reflux condenser, and internal temperature probe.
 - Safety: Ensure nitrogen sweep is active to prevent oxidative degradation and manage potential off-gassing.
- Reaction Charge:
 - Charge DMSO (250 mL) to the reactor.
 - Start stirring (200 RPM).
 - Charge 4-Morpholinopiperidine (51.1 g). Ensure complete dissolution.
 - Charge

(62.2 g). The mixture will become a suspension.
 - Charge 1-Chloro-4-nitrobenzene (47.3 g).
 - Note: The reaction is not highly exothermic upon addition at room temperature, but standard caution applies.
- Reaction Phase:
 - Heat the mixture to 100°C.
 - Maintain temperature for 8–12 hours.
 - IPC (In-Process Control): Monitor by HPLC or TLC (5% MeOH in DCM). Target <2% remaining aryl chloride.
- Quench & Crystallization (The "Crash-Out"):

- Cool the reaction mixture to 40–50°C. Do not cool completely to RT yet to prevent premature oiling out.
- Slowly add Water (1000 mL) over 60 minutes.
- Observation: The product will precipitate as a bright yellow solid.
- Once addition is complete, cool the slurry to 0–5°C and age for 2 hours.
- Isolation:
 - Filter the solid using a Buchner funnel or centrifuge.
 - Wash 1: Water (200 mL) to remove residual DMSO and inorganic salts (, Excess).
 - Wash 2: Cold Ethanol/Water (1:4 ratio, 100 mL) to displace water and aid drying.
- Drying:
 - Dry in a vacuum oven at 55°C for 12 hours.
 - Expected Yield: ~78–82 g (90–94%).
 - Appearance: Yellow crystalline solid.
 - Melting Point: 133–135°C.

Process Flow Diagram



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Figure 2: Unit operation flow for the scalable synthesis. The process is designed to minimize solvent handling by utilizing water antisolvent precipitation.

Analytical Quality Control

To ensure the material is suitable for downstream API synthesis (e.g., reduction to the aniline for Apixaban), the following specifications are recommended.

Test	Method	Specification
Appearance	Visual	Bright yellow crystalline powder
Identification	¹ H-NMR (DMSO- d ₆)	Conforms to structure
Assay	HPLC (UV 254 nm)	> 98.5% (Area %)
Impurity A	HPLC	< 0.5% (Unreacted 1-chloro-4-nitrobenzene)
Water Content	Karl Fischer (KF)	< 0.5% w/w
Sulfated Ash	Gravimetric	< 0.1% (Ensures removal of K salts)

HPLC Method Parameters:

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 µm.
- Mobile Phase A: 0.1% Phosphoric Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: 10% B to 90% B over 15 min.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield (<80%)	Incomplete precipitation during quench.	Ensure final temperature is <5°C. Increase water ratio to 1:5 (DMSO:Water).
Product is Oily/Sticky	Added water too fast at high temp.	Re-heat to 60°C to dissolve, then cool slowly (10°C/hour) with seeding.
High Impurity A	Reaction stalled.	Check water content in DMSO (must be dry). Increase temp to 110°C.
Filter Clogging	Fine particle size.	Digestion: Stir the slurry at 40°C for 1 hour before final cooling to coarsen crystals.

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